

Essential Safety and Operational Guide for 1- Phenylhexan-2-one

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Compound of Interest

Compound Name: **1-Phenylhexan-2-one**

Cat. No.: **B1206557**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **1-Phenylhexan-2-one**, an aromatic ketone. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against potential exposure. **1-Phenylhexan-2-one** is classified as a skin and eye irritant and may cause respiratory irritation. [1][2] The following table summarizes the required PPE for handling this chemical.

PPE Category	Item	Specifications and Recommendations
Eye and Face	Safety Goggles or Glasses, Face Shield	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[3] A face shield should be worn over safety glasses when there is a risk of splashing or a highly exothermic reaction. ^[4]
Hand	Chemical-Resistant Gloves	Recommended: Butyl rubber or Viton™ (fluoroelastomer) gloves are suitable for extended contact with ketones and aromatic hydrocarbons. ^[5] [6] Limited Use: Neoprene may be used for incidental contact. Not Recommended: Nitrile and natural latex gloves offer poor resistance to ketones and should be avoided for prolonged handling. ^{[7][8]} Always inspect gloves for degradation or punctures before use.
Body	Laboratory Coat, Protective Clothing	Wear a flame-resistant lab coat over clothing that covers the entire body. Ensure the lab coat is buttoned. ^[4] For significant exposure risk, wear appropriate protective clothing to prevent skin contact. ^[3]
Respiratory	Respirator (if required)	Under normal use conditions with adequate ventilation,

respiratory protection is not typically required.^[3] If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is necessary.^[4]

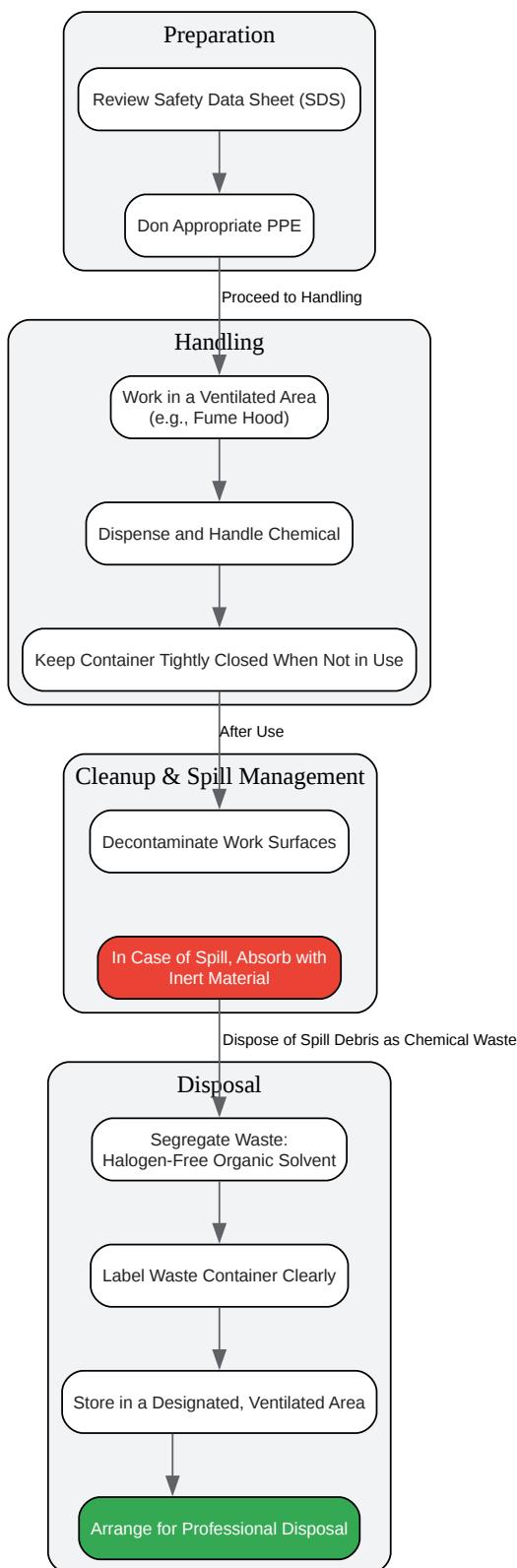
Foot

Closed-Toe Shoes

Wear shoes that completely cover the foot.^[4]

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for handling **1-Phenylhexan-2-one** from initial preparation to final disposal.

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